

Proper Disposal Procedures for 5-(Trifluoromethyl)-1-indanone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-(Trifluoromethyl)-1-indanone

Cat. No.: B136684

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Disclaimer: The following procedures are based on safety data for structurally related compounds, including 4-(Trifluoromethyl)-1-indanone, 6-(Trifluoromethyl)-1-indanone, and 5-Fluoro-1-indanone, due to the absence of a specific Safety Data Sheet for **5-(Trifluoromethyl)-1-indanone** (CAS 150969-56-5). It is imperative to handle this chemical with caution and to consult your institution's Environmental Health & Safety (EH&S) department for guidance based on local regulations.

Immediate Safety and Hazard Information

5-(Trifluoromethyl)-1-indanone and its analogs are considered hazardous chemicals. Primary concerns include:

- Acute Toxicity: Harmful if swallowed.
- Skin Sensitization: May cause an allergic skin reaction.^[1]
- Irritation: May cause skin and eye irritation.
- Respiratory Irritation: May cause respiratory tract irritation if inhaled.^[2]

All handling of this compound should be performed in a well-ventilated area, preferably a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE).

Quantitative Hazard and Physical Data

The table below summarizes key data compiled from related indanone compounds. This information should be used as a guideline for safe handling and storage.

Property	Data	Source
Molecular Formula	C ₁₀ H ₇ F ₃ O	[3]
Molecular Weight	200.16 g/mol	[3]
Appearance	White to Off-White Solid	[3]
Melting Point	38 - 42 °C (for 4-isomer)	[1]
Boiling Point	67 - 72 °C (for 4-isomer)	[1]
Flash Point	> 108 °C (for 4-isomer)	[1]
GHS Hazard Statements	H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction)	[1]
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials. Keep container tightly closed.	[1][4]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases.	[5]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol provides a general guide for the safe disposal of **5-(Trifluoromethyl)-1-indanone** and associated contaminated materials.

1. Waste Identification and Segregation:

- Treat all waste streams containing **5-(Trifluoromethyl)-1-indanone** as hazardous waste.[1]
[5]

- Segregate this waste from other laboratory waste to prevent accidental mixing with incompatible chemicals.[5]
- Specifically, keep it separate from strong oxidizing agents, acids, and bases.[5]

2. Personal Protective Equipment (PPE):

- Before handling the waste, ensure you are wearing appropriate PPE:
- Nitrile rubber gloves.[1]
- Chemical safety goggles or a face shield.
- A lab coat.

3. Waste Collection and Container Management:

- Solid Waste:
- Collect pure or grossly contaminated **5-(Trifluoromethyl)-1-indanone** in its original container if possible, or in a designated, compatible, and clearly labeled hazardous waste container.[5]
- The container must be in good condition with a secure, leak-proof cap.[5]
- Contaminated Lab Supplies (e.g., gloves, wipes, pipette tips):
- Place all contaminated disposable items into a dedicated, clearly labeled hazardous waste bag.[5]
- This bag should then be placed inside a rigid, sealed container to prevent punctures and leaks.[5]
- Empty Containers:
- Containers that held **5-(Trifluoromethyl)-1-indanone** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
- Collect the rinsate as hazardous waste. Do not pour it down the drain.[5]
- After triple-rinsing, the container can typically be disposed of as non-hazardous waste, but confirm this with your institution's policies.[5]

4. Labeling:

- All hazardous waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must include the full chemical name: "**5-(Trifluoromethyl)-1-indanone**" and its CAS number: "150969-56-5".
- Indicate the associated hazards (e.g., "Toxic," "Irritant").
- Record the date when waste is first added to the container.

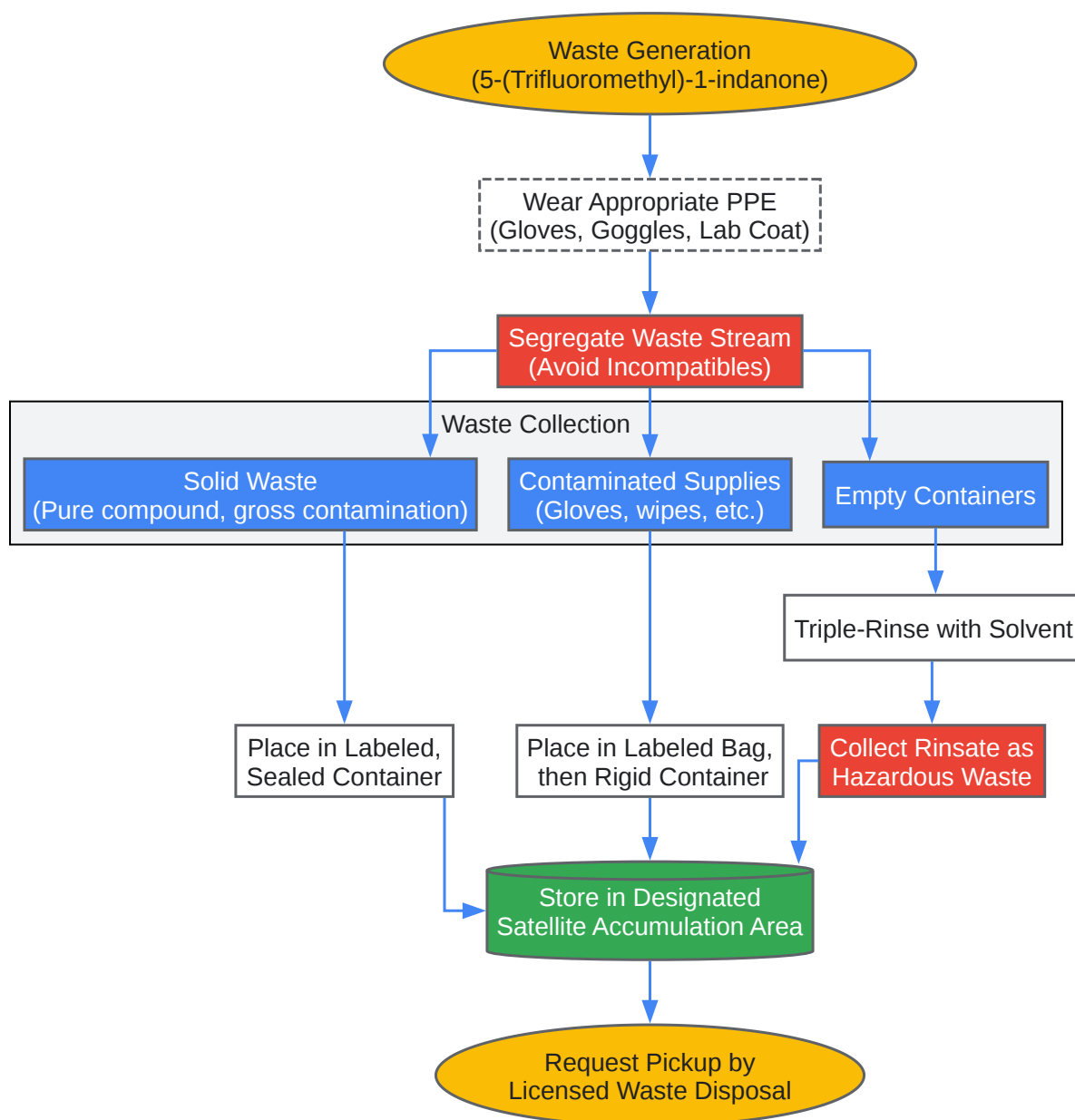
5. Storage:

- Store the sealed and labeled waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA must be under the control of laboratory personnel and away from general traffic.
- Utilize secondary containment, such as a chemical-resistant tray, to contain any potential leaks.^[5]

6. Requesting Waste Pickup:

- Do not dispose of **5-(Trifluoromethyl)-1-indanone** down the drain or in the regular trash.^[5]
- Follow your institution's specific procedures to request a hazardous waste pickup from the EH&S department or a licensed waste disposal contractor.^{[3][5]}
- Ensure all containers are properly sealed and labeled before the scheduled pickup.

Disposal Workflow Diagram



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Caption: Disposal workflow for **5-(Trifluoromethyl)-1-indanone**.

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